

Nicosulfuron-d6: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Nicosulfuron-d6

Cat. No.: B564577

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This technical guide provides an in-depth overview of **Nicosulfuron-d6**, a deuterated analog of the herbicide Nicosulfuron. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Compound Specifications

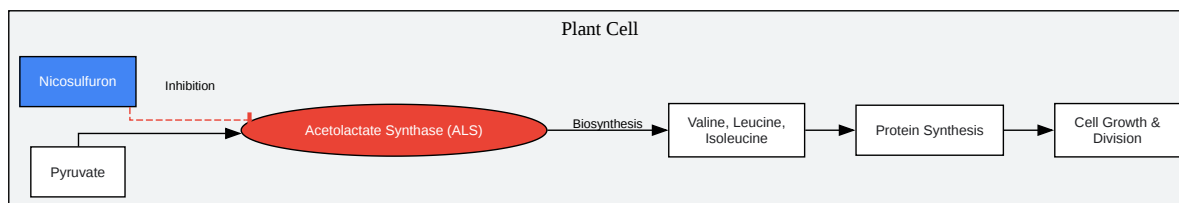
Nicosulfuron-d6 is a valuable tool in analytical and pharmacokinetic research, primarily used to ensure the accuracy of quantification of Nicosulfuron in complex matrices.[1] Key quantitative data for this compound are summarized below.

Parameter	Value	Reference
CAS Number	1189419-41-7	[1][2]
Molecular Weight	416.44 g/mol	[1][2]
Molecular Formula	C ₁₅ H ₁₂ D ₆ N ₆ O ₆ S	[1][2]

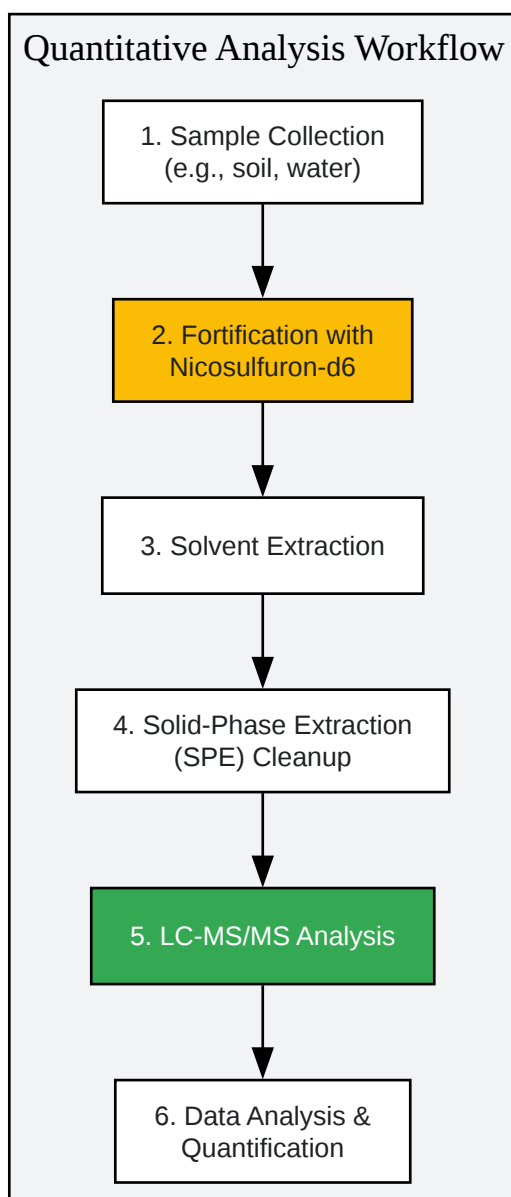
Mechanism of Action: The Nicosulfuron Pathway

Nicosulfuron, the parent compound of **Nicosulfuron-d6**, is a selective, systemic herbicide belonging to the sulfonylurea class.[3] Its mode of action is the inhibition of the acetolactate

synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[1][2][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.[1][2] By blocking this pathway, Nicosulfuron halts protein synthesis and cell division, leading to the cessation of growth and eventual death of susceptible weeds.[1][2][5]



Quantitative Analysis Workflow



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